

UCL-TRO-1938 solubility and stability issues

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Compound of Interest

Compound Name: UCL-TRO-1938

Cat. No.: B15073916

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Technical Support Center: UCL-TRO-1938

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **UCL-TRO-1938**. The information below addresses common challenges related to the solubility and stability of this compound.

Troubleshooting Guide

Issue: Precipitate Formation in DMSO Stock Solution

- Possible Cause 1: Low-Quality or Old DMSO. DMSO is hygroscopic and can absorb moisture from the air, which reduces its solvating power.
 - Solution: Use fresh, anhydrous, high-purity DMSO. Keep the DMSO container tightly sealed when not in use.
- Possible Cause 2: Incorrect Storage. Storing the DMSO stock solution at inappropriate temperatures can lead to precipitation.
 - Solution: For short-term storage (up to 1 month), store the DMSO stock solution at -20°C. For long-term storage (up to 6 months), store at -80°C.[1][2] Avoid repeated freeze-thaw cycles by preparing aliquots.[2]
- Possible Cause 3: Supersaturation. The concentration of the stock solution may be too high.

- Solution: Gently warm the solution to 80°C and use sonication to aid dissolution.^[1] If precipitation persists, consider preparing a slightly more dilute stock solution.

Issue: Cloudiness or Phase Separation in In Vivo Formulation

- Possible Cause 1: Incorrect Order of Solvent Addition. The order in which co-solvents are added is critical for maintaining the solubility of **UCL-TRO-1938**.
 - Solution: Strictly follow the prescribed order of solvent addition. For formulations containing DMSO, PEG300, Tween-80, and saline, the correct sequence is: 10% DMSO >> 40% PEG300 >> 5% Tween-80 >> 45% saline.^{[1][3]}
- Possible Cause 2: Insufficient Mixing. Inadequate mixing between the addition of each co-solvent can lead to poor dissolution.
 - Solution: Ensure the solution is clear and homogenous after the addition of each solvent before proceeding to the next. Sonication can be used to facilitate mixing.^{[1][3]}
- Possible Cause 3: Formulation Instability. In vivo formulations are often not stable for long periods.
 - Solution: Prepare in vivo working solutions fresh on the day of use.^[2]

Frequently Asked Questions (FAQs)

1. What is the recommended solvent for preparing a stock solution of **UCL-TRO-1938**?

The most commonly recommended solvent for preparing a stock solution is DMSO.^{[1][3][4][5][6]}

2. What are the storage conditions for **UCL-TRO-1938** in its solid (powder) form?

UCL-TRO-1938 powder is stable for up to 3 years when stored at -20°C and for up to 2 years at 4°C.^{[1][3]} It is stable at room temperature for short periods, such as during shipping.^[3]

3. How should I store my **UCL-TRO-1938** stock solution?

For DMSO stock solutions, short-term storage (up to 1 month) at -20°C is recommended. For long-term storage (up to 6 months), store at -80°C.[1][2] It is advisable to make aliquots to avoid repeated freeze-thaw cycles.[2]

4. Can I dissolve **UCL-TRO-1938** directly in aqueous buffers like PBS?

UCL-TRO-1938 is only slightly soluble in PBS (pH 7.2).[5] For most applications, it is recommended to first prepare a concentrated stock solution in DMSO and then dilute it into your aqueous buffer.

Data Presentation

Solubility Data

Solvent	Concentration	Notes
DMSO	50 mg/mL (109.51 mM)	Sonication and warming to 80°C may be required.[1][3]
DMSO	30 mg/mL (65.7 mM)	Use fresh DMSO as moisture can reduce solubility.[6]
DMSO	23 mg/mL (50.37 mM)	Use fresh DMSO.[6]
DMF	1 mg/mL	
Ethanol	Slightly soluble	
PBS (pH 7.2)	Slightly soluble	

In Vivo Formulation Solubility

Formulation Components	Final Concentration
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	2.5 mg/mL (5.48 mM)[1][3]
10% DMSO, 90% (20% SBE-β-CD in Saline)	2.5 mg/mL (5.48 mM)[1][3]
10% DMSO, 90% Corn Oil	2.5 mg/mL (5.48 mM)[1][3]

Storage and Stability

Form	Storage Temperature	Duration
Powder	-20°C	3 years[1][3]
Powder	4°C	2 years[1][3]
In Solvent	-80°C	6 months[1][3]
In Solvent	-20°C	1 month[1][3]

Experimental Protocols

Preparation of a 50 mg/mL DMSO Stock Solution

- Weigh out the desired amount of **UCL-TRO-1938** powder.
- Add the appropriate volume of fresh, anhydrous DMSO to achieve a final concentration of 50 mg/mL.
- If the compound does not fully dissolve, gently warm the solution to 80°C and use sonication until the solution is clear.[1]
- Once dissolved, aliquot the stock solution into smaller volumes to minimize freeze-thaw cycles.
- Store the aliquots at -20°C for short-term use or -80°C for long-term storage.[1][2]

Preparation of In Vivo Formulation (10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline)

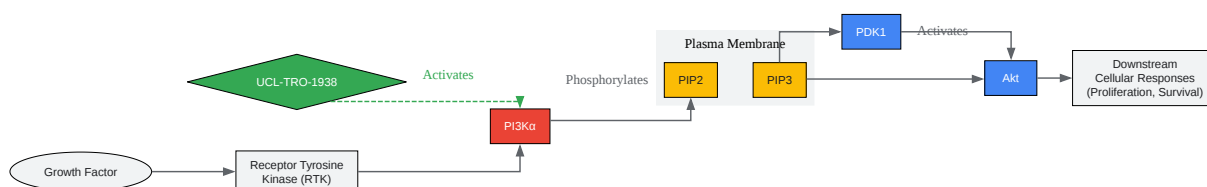
This protocol is for the preparation of 1 mL of the formulation.

- Prepare a 25 mg/mL stock solution of **UCL-TRO-1938** in DMSO.
- In a sterile tube, add 100 µL of the 25 mg/mL DMSO stock solution.
- Add 400 µL of PEG300 to the tube and mix until the solution is clear.
- Add 50 µL of Tween-80 and mix until the solution is clear.

- Add 450 μ L of saline and mix thoroughly.
- The final concentration of **UCL-TRO-1938** in this formulation will be 2.5 mg/mL.[3]
- Use the formulation immediately after preparation.[2]

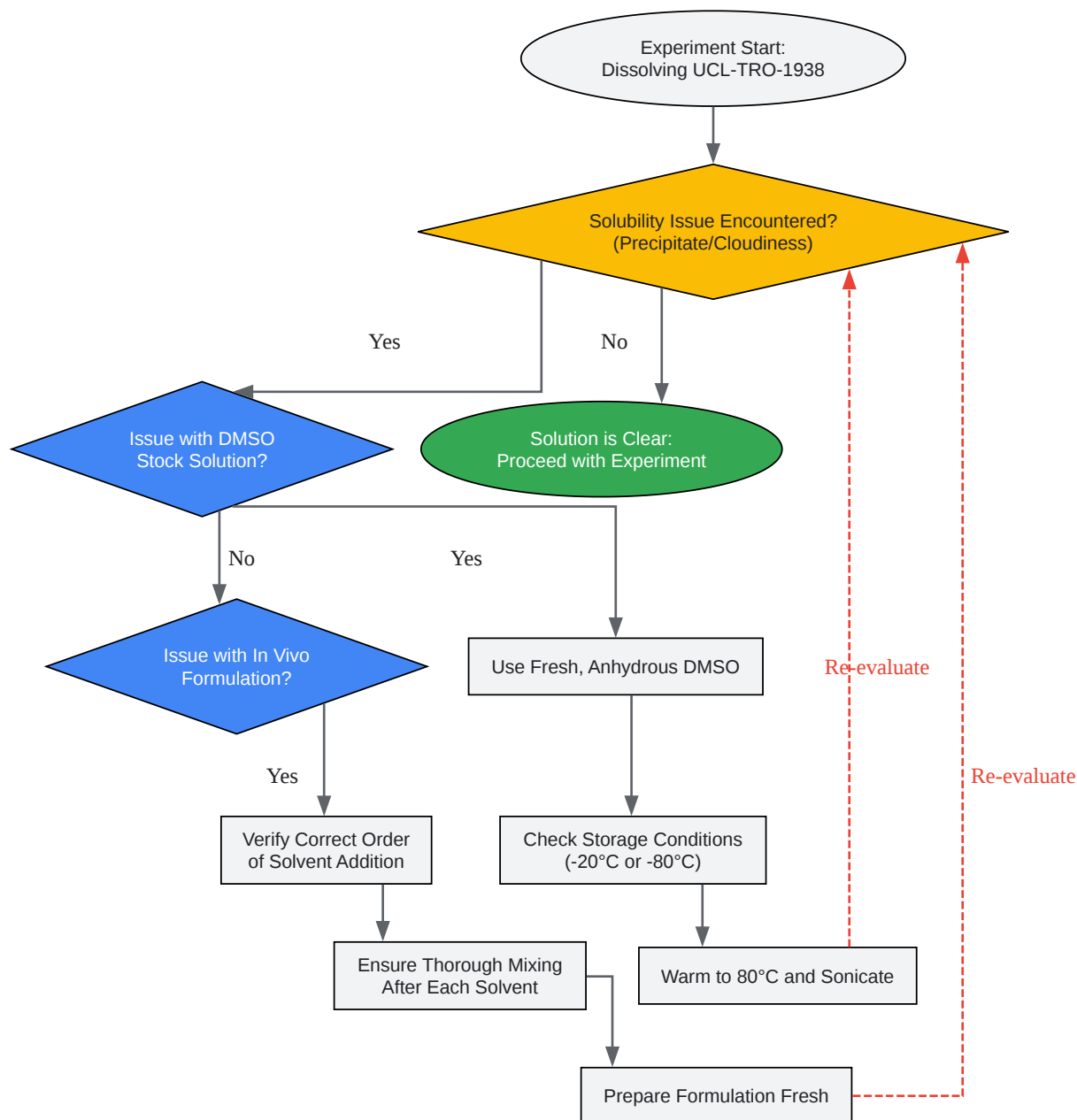
Visualizations

UCL-TRO-1938 is an allosteric activator of PI3K α , a key component of the PI3K/Akt signaling pathway.[7]



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Caption: PI3K/Akt signaling pathway activated by **UCL-TRO-1938**.



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